

Validating Nuclear Localization Signal (NLS) Function: A Comparison of GFP Reporter Assays

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Compound of Interest

Compound Name: NLS (PKKKRKV) hydrochloride

Cat. No.: B8143698

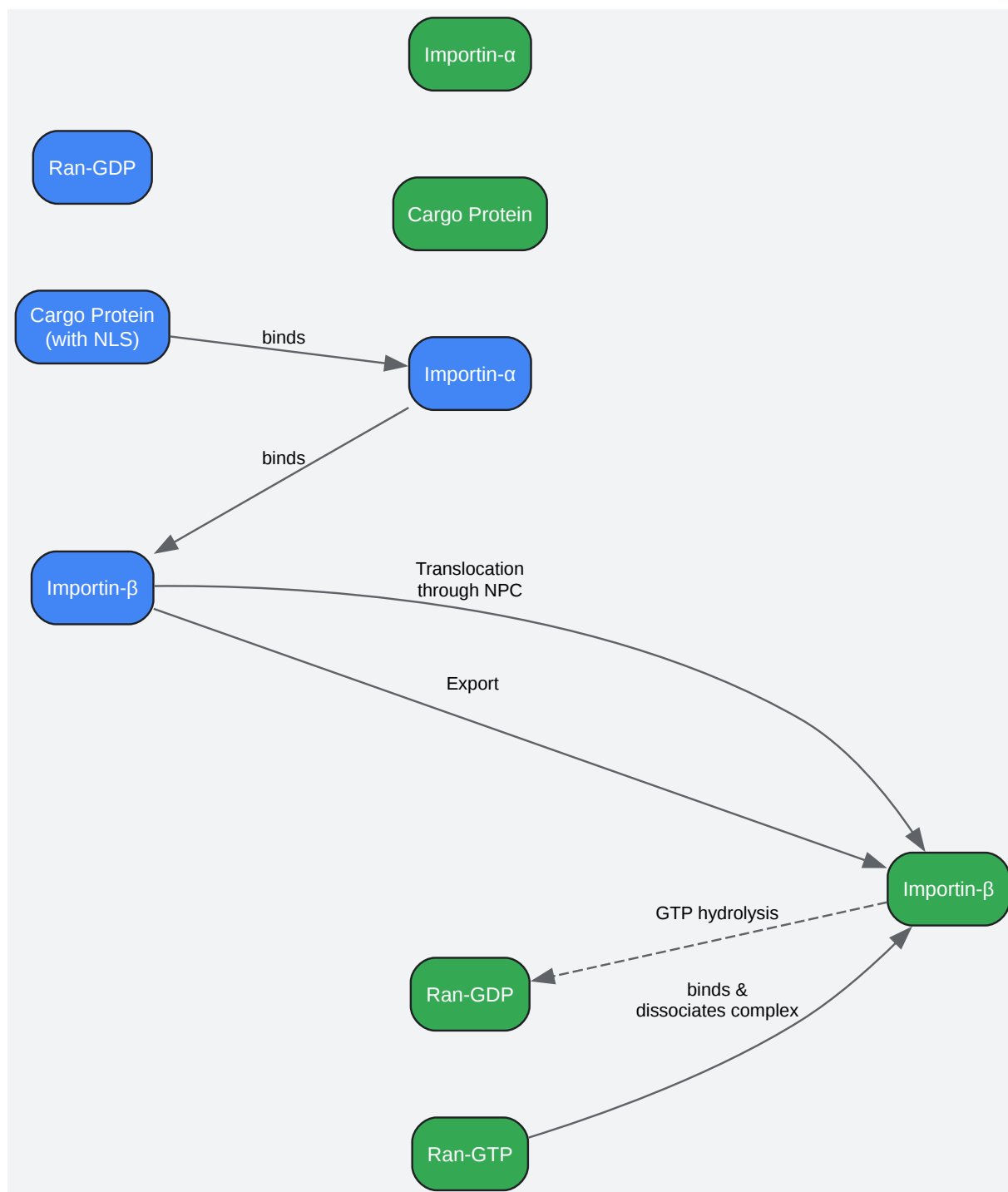
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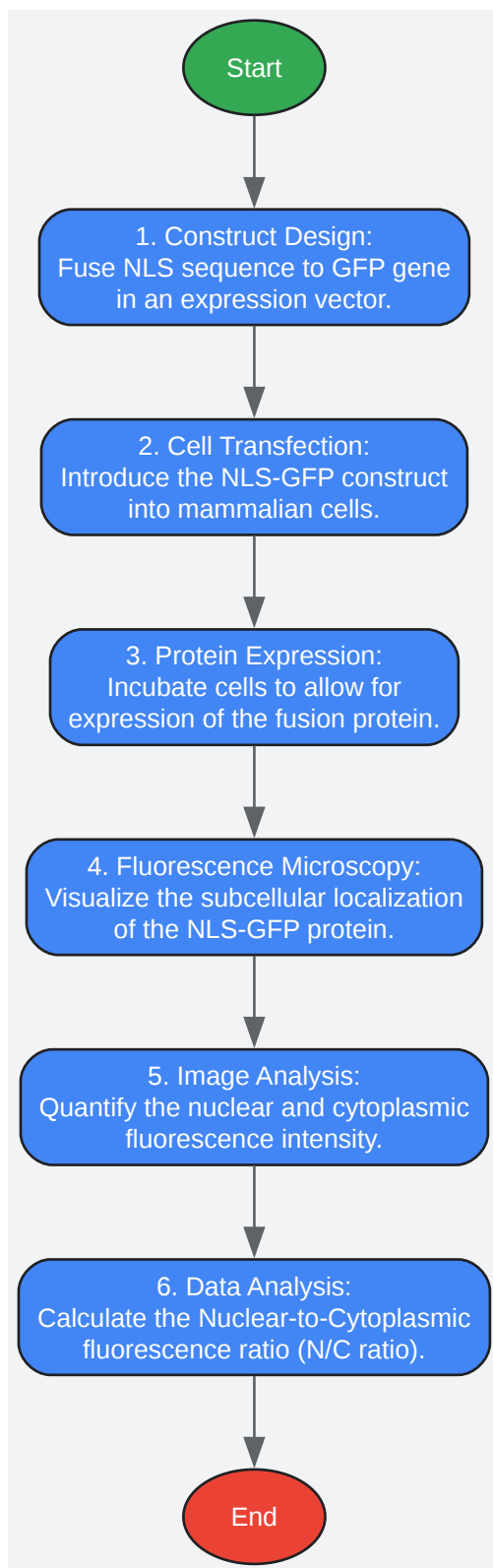
For Researchers, Scientists, and Drug Development Professionals

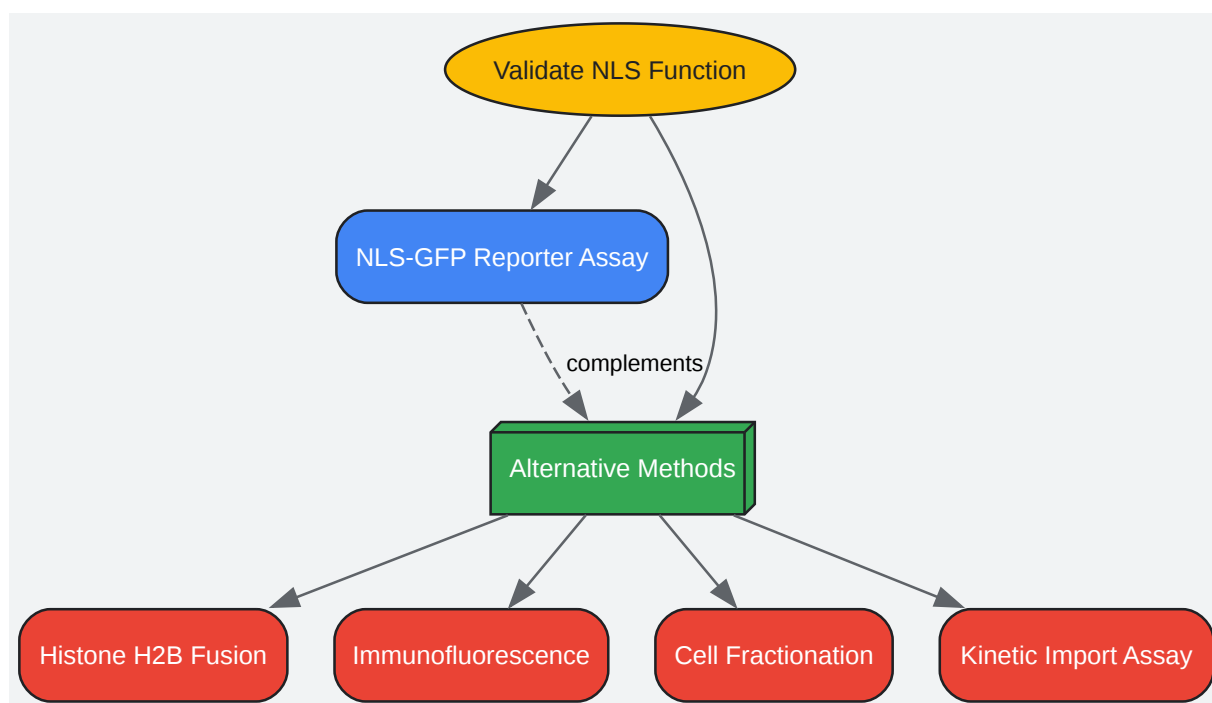
This guide provides a comprehensive comparison of methods for validating the function of Nuclear Localization Signals (NLSs), with a primary focus on the widely used Green Fluorescent Protein (GFP) reporter assay. We will delve into the experimental protocols, present quantitative data for comparing the efficacy of different NLS sequences, and explore alternative validation techniques.

The Gatekeepers of the Nucleus: Understanding NLS-Mediated Import

The transport of proteins into the nucleus is a tightly regulated process crucial for cellular function. This translocation is primarily mediated by Nuclear Localization Signals (NLSs), which are short amino acid sequences that act as a passport for nuclear entry. The classical nuclear import pathway involves the recognition of NLS-containing cargo proteins by importin- α . This complex then binds to importin- β , which facilitates the passage through the nuclear pore complex (NPC). Inside the nucleus, the RanGTPase cycle dissociates the complex, releasing the cargo protein.







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